

Essential Safety and Logistical Information for Handling Scoulerine

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Compound of Interest

Compound Name: Scoulerine

Cat. No.: B1208951

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the benzyloquinoline alkaloid, **Scoulerine**.

Chemical Identity:

- IUPAC Name: (13aS)-3,10-Dimethoxy-5,8,13,13a-tetrahydro-6H-isoquinolino[3,2-a]isoquinoline-2,9-diol
- Synonyms: (S)-**Scoulerine**, Discretamine, Aequaline
- Molecular Formula: C₁₉H₂₁NO₄
- Molar Mass: 327.38 g/mol

While a specific Safety Data Sheet (SDS) for **Scoulerine** is not readily available, its structural similarity to other benzyloquinoline alkaloids, such as Berberine, Tetrahydropalmatine, Noscapine, Protopine, and Sanguinarine, allows for the inference of necessary safety precautions. The following guidelines are based on the known hazards of these related compounds and general best practices for laboratory safety.

Hazard Assessment and Personal Protective Equipment (PPE)

Scoulerine should be handled with care, assuming it may possess toxicological properties similar to related alkaloids for which data is available. The primary routes of exposure are inhalation, ingestion, and skin contact.

Recommended Personal Protective Equipment:

| PPE Category | Specification | Rationale |
|--------------------------|---|---|
| Hand Protection | Nitrile or neoprene gloves. | Provides a chemical-resistant barrier to prevent skin contact. |
| Eye Protection | Safety glasses with side shields or chemical safety goggles. | Protects eyes from splashes of solutions or airborne particles. |
| Skin and Body Protection | A lab coat or chemical-resistant apron. | Prevents contamination of personal clothing. |
| Respiratory Protection | Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved N95 respirator or higher is recommended. | Minimizes the inhalation of airborne particles. |

Quantitative Hazard Data for Related Alkaloids

The following table summarizes the available toxicological data for alkaloids structurally related to **Scoulerine**. This information should be used to inform risk assessments when handling **Scoulerine**.

| Compound | CAS Number | LD50 (Oral, Rat) | LD50 (Oral, Mouse) | Hazard Statements |
|-------------------------|------------|------------------------------|----------------------|--|
| Berberine chloride | 633-65-8 | >15 g/kg[1] | >29.586 g/kg[1] | May cause eye and skin irritation.[1] |
| (-)-Tetrahydropalmatine | 483-14-7 | >100 mg/kg (Intraperitoneal) | 6.25 mg/kg (TDLO)[2] | Harmful if swallowed.[2] |
| Noscapine hydrochloride | 912-60-7 | Not available | 853 mg/kg[3] | Harmful if swallowed.[3] |
| Protopine | 130-86-9 | Not available | Not available | Harmful if swallowed. Very toxic to aquatic life with long lasting effects.[4] |
| Sanguinarine chloride | 5578-73-4 | Not available | Not available | Harmful if swallowed.[5] |

TDLO (Lowest Published Toxic Dose)

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe working environment.

1. Preparation and Planning:

- Review this safety guide and any available literature on **Scoulerine** and related compounds.
- Ensure all necessary PPE is available and in good condition.
- Locate the nearest safety shower and eyewash station.

- Prepare a designated work area, preferably within a certified chemical fume hood.

2. Handling Solid **Scoulerine**:

- Wear all required PPE (gloves, lab coat, eye protection).
- Handle the solid compound in a fume hood to avoid inhalation of dust.
- Use a spatula or other appropriate tools to weigh and transfer the powder. Avoid creating dust clouds.
- Close the container tightly after use.

3. Preparing Solutions:

- Conduct all solution preparation within a fume hood.
- Add the solvent to the solid **Scoulerine** slowly to avoid splashing.
- If sonication is required, ensure the container is properly sealed.

4. Experimental Use:

- Keep all containers with **Scoulerine** clearly labeled.
- Avoid working alone in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

All waste materials contaminated with **Scoulerine** must be treated as hazardous waste.

1. Waste Segregation:

- Solid Waste: Contaminated gloves, weigh boats, paper towels, and any excess solid **Scoulerine** should be collected in a designated, sealed, and clearly labeled hazardous waste container.

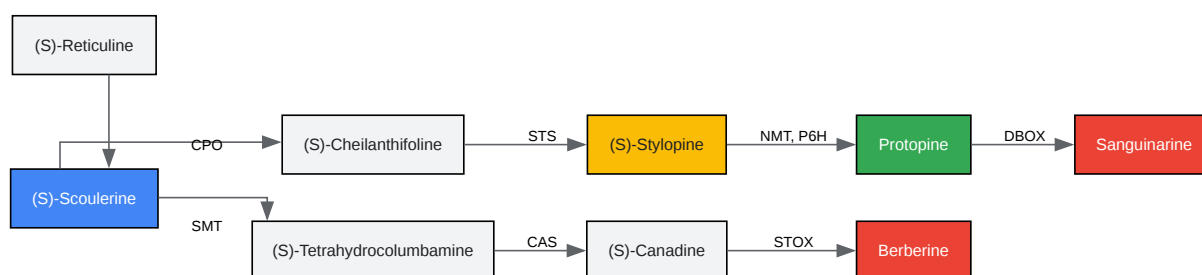
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Sharps: Contaminated needles, syringes, and broken glassware should be disposed of in a designated sharps container.

2. Waste Disposal:

- Follow your institution's specific guidelines for the disposal of hazardous chemical waste.
- Arrange for pickup of the hazardous waste by your institution's environmental health and safety department.

Signaling Pathway and Biosynthetic Context

Scoulerine is a key intermediate in the biosynthesis of a variety of benzyloisoquinoline alkaloids in plants.[6][7] It is formed from (S)-reticuline and serves as a precursor for the synthesis of compounds such as berberine, stylophine, protopine, and sanguinarine.[6][7] Understanding this pathway provides context for its biological origins and its relationship to other pharmacologically active alkaloids.

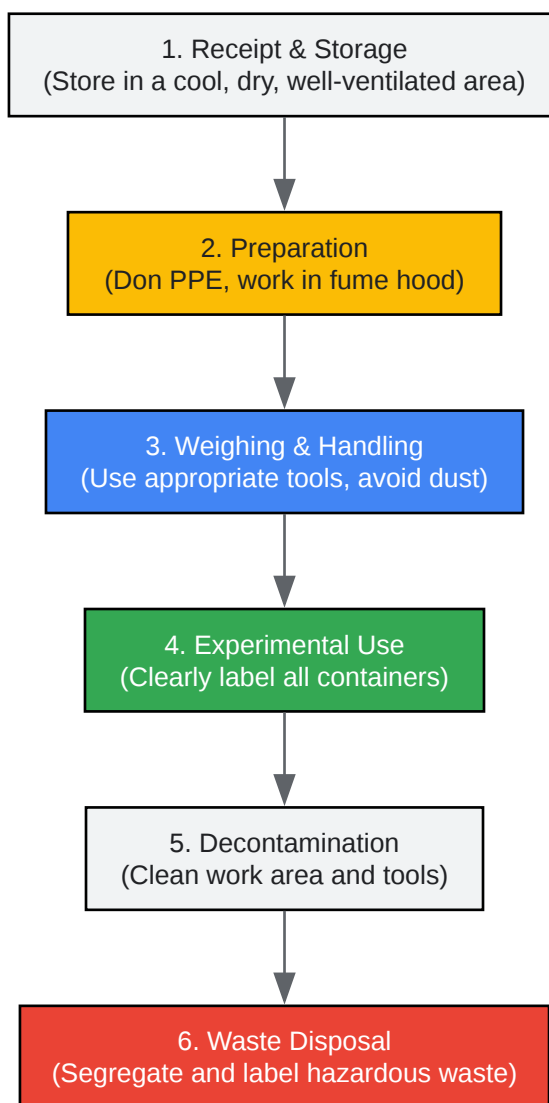


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Caption: Biosynthetic pathway of major benzyloisoquinoline alkaloids originating from (S)-**Scoulerine**.

Experimental Workflow for Safe Handling

The following workflow provides a procedural guide for the safe handling of **Scoulerine** from receipt to disposal.



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Caption: Step-by-step workflow for the safe handling and disposal of **Scoulerine** in a laboratory setting.

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